

# 2,6-Dinitroanisole CAS number and molecular weight

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## Compound of Interest

Compound Name: 2,6-Dinitroanisole

Cat. No.: B1268829

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## Technical Guide: 2,6-Dinitroanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **2,6-Dinitroanisole**. While in-depth experimental and biological data for this specific isomer are limited in publicly available literature, this document summarizes the established foundational information.

## Core Compound Information

**2,6-Dinitroanisole**, also known as 2-methoxy-1,3-dinitrobenzene, is an organic compound with the chemical formula  $C_7H_6N_2O_5$ .<sup>[1]</sup> Its core structure consists of a methoxybenzene ring substituted with two nitro groups at the second and sixth positions.

## Physicochemical Data

The primary quantitative data for **2,6-Dinitroanisole** are summarized in the table below. These properties are derived from computational models and database entries.<sup>[1]</sup>

Property	Value	Source
CAS Number	3535-67-9	PubChem[1]
Molecular Weight	198.13 g/mol	PubChem[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub>	PubChem[1]
IUPAC Name	2-methoxy-1,3-dinitrobenzene	PubChem[1]
XLogP3	1.1	PubChem[1]
Monoisotopic Mass	198.02767130 Da	PubChem[1]

## Experimental Protocols & Biological Activity

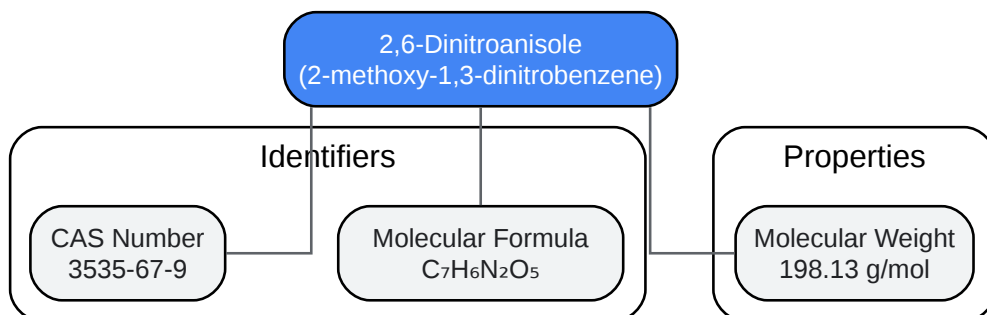
Extensive searches for detailed experimental protocols, metabolic pathways, signaling interactions, and comprehensive toxicology studies specifically for **2,6-Dinitroanisole** did not yield substantial results. The available literature predominantly focuses on its isomer, 2,4-Dinitroanisole (DNAN), a compound of interest in munitions and environmental science.

One noted chemical reaction involving **2,6-Dinitroanisole** is its use as a precursor in the synthesis of 2,6-dinitroaniline through ammonolysis.[2] However, a detailed, standalone experimental protocol for the synthesis of **2,6-Dinitroanisole** itself is not readily available in the reviewed sources.

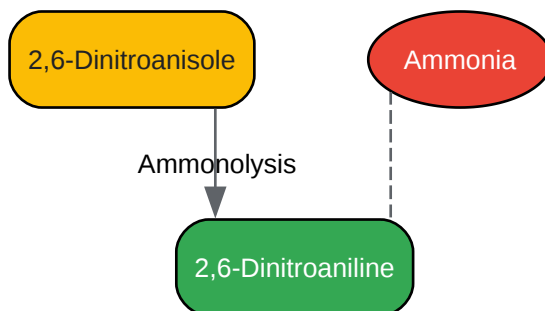
## Visualizations

Due to the absence of documented signaling pathways or complex experimental workflows for **2,6-Dinitroanisole**, the following diagrams illustrate its chemical identity and a known chemical transformation.

## Chemical Identification of 2,6-Dinitroanisole

[Click to download full resolution via product page](#)Core Identifiers and Properties of **2,6-Dinitroanisole**.

## Known Chemical Reaction: Ammonolysis

[Click to download full resolution via product page](#)Conversion of **2,6-Dinitroanisole** to 2,6-Dinitroaniline.

## Conclusion

This guide provides the fundamental chemical identifiers for **2,6-Dinitroanisole**. It is important for researchers to note the significant disparity in available data between this compound and its

isomer, 2,4-Dinitroanisole. Future research is required to elucidate the biological activities, metabolic fate, and potential therapeutic or toxicological profiles of **2,6-Dinitroanisole**. Professionals in drug development should be aware of this data gap when considering this molecule or its derivatives in their research.

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## References

- 1. 2,6-Dinitroanisole | C7H6N2O5 | CID 597719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
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